A Comparative Guide to HPLC and HPTLC for the Quantification of Indinavir

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Compound of Interest

Compound Name:	*Indinavir sulfate hydrate*
CAS No.:	*2129529-26-4*
Cat. No.:	*B12343724*

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For Researchers, Scientists, and Drug Development Professionals: An Objective Comparison of High-Performance Liquid Chromatography (HPLC) and High-Performance Thin-Layer Chromatography (HPTLC) for the Analysis of Indinavir, complete with experimental data and detailed protocols.

Introduction: The Critical Role of Indinavir Quantification

Indinavir is a potent protease inhibitor that has been a cornerstone in highly active antiretroviral therapy (HAART) for the treatment of HIV/AIDS.[1] By binding to the active site of the HIV-1 protease, Indinavir prevents the cleavage of viral polyproteins, leading to the formation of immature, non-infectious viral particles.[2] Accurate and precise quantification of Indinavir in bulk drug, pharmaceutical formulations, and biological matrices is paramount for ensuring its therapeutic efficacy and safety. This involves rigorous quality control during manufacturing and is essential for pharmacokinetic and bioequivalence studies.

This guide provides a detailed comparative analysis of two powerful chromatographic techniques, High-Performance Liquid Chromatography (HPLC) and High-Performance Thin-

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Layer Chromatography (HPTLC), for the quantification of Indinavir. As a Senior Application Scientist, this analysis is grounded in established, validated methodologies and international regulatory standards to provide a comprehensive resource for selecting the most appropriate analytical technique for your specific research and development needs.

Fundamental Principles: A Tale of Two Chromatographies

While both HPLC and HPTLC are forms of liquid chromatography used to separate and quantify components in a mixture, their operational principles and formats differ significantly.

High-Performance Liquid Chromatography (HPLC) is a closed-column technique. A high-pressure pump forces a liquid solvent (the mobile phase) containing the sample mixture through a column packed with a solid adsorbent material (the stationary phase). Each component in the sample interacts slightly differently with the stationary phase, causing them to flow out of the column at different times (retention times). A detector then measures the amount of each component as it elutes. The choice of a reversed-phase C18 or C8 column is common for moderately polar drugs like Indinavir, as it provides excellent separation based on hydrophobicity when used with a polar mobile phase, typically a mixture of aqueous buffer and organic solvents like acetonitrile or methanol.[1][3]

High-Performance Thin-Layer Chromatography (HPTLC) is a sophisticated form of planar chromatography. The stationary phase is a fine layer of adsorbent material (like silica gel 60 F254) coated on a glass or aluminum plate.[4][5] Samples are applied to the plate as small spots or bands. The plate is then placed in a sealed chamber with a shallow pool of the mobile phase. The mobile phase moves up the plate by capillary action, and as it passes over the sample spots, the components separate based on their differential affinity for the stationary and mobile phases.[6] Quantification is achieved through densitometric scanning of the separated spots at a specific wavelength.[4]

Experimental Protocols: Validated Methodologies for Indinavir Quantification

The following protocols are based on validated methods published in peer-reviewed literature, ensuring they meet the stringent requirements for accuracy, precision, and specificity as laid

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out by the International Council for Harmonisation (ICH) guidelines.[7][8]

High-Performance Liquid Chromatography (RP-HPLC) Protocol

This protocol is synthesized from established reverse-phase HPLC methods for Indinavir sulfate quantification in pharmaceutical dosage forms.[1][9]

1. Instrumentation and Chromatographic Conditions:

- HPLC System: A standard HPLC system equipped with a UV-Vis or Photodiode Array (PDA) detector.
- Column: Zodiac ODS Hypersil C18 column (250mm x 4.6mm, 5µm particle size).[1] The C18 stationary phase provides the necessary hydrophobicity to retain and separate Indinavir from potential impurities.
- Mobile Phase: A filtered and degassed mixture of Phosphate Buffer (pH 5.5), Acetonitrile, and Methanol in a 50:30:20 (v/v/v) ratio.[1] The buffer controls the ionization state of Indinavir to ensure reproducible retention, while acetonitrile and methanol act as organic modifiers to control the elution strength.
- Flow Rate: 1.0 mL/min.[1]
- Detection Wavelength: 260 nm.[1] This wavelength is chosen based on the UV absorbance maximum of Indinavir, providing optimal sensitivity.
- Injection Volume: 10 µL.
- Column Temperature: Ambient.

2. Preparation of Solutions:

- Standard Stock Solution (400 µg/mL): Accurately weigh 40 mg of Indinavir sulfate reference standard and dissolve it in 100 mL of the mobile phase.[9]
- Working Standard Solutions: Prepare a series of dilutions from the stock solution using the mobile phase to cover the linear range (e.g., 48 µg/mL to 112 µg/mL).[1]
- Sample Solution: For capsule dosage forms, accurately weigh the capsule contents, calculate the average weight, and dissolve a quantity of powder equivalent to a specific dose of Indinavir in the mobile phase to achieve a final concentration within the method's linear range.

3. System Suitability and Analysis:

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- Equilibrate the column with the mobile phase until a stable baseline is achieved.
- Inject a standard solution multiple times to check for system suitability parameters (e.g., theoretical plates, tailing factor, and %RSD of peak areas).
- Once the system passes suitability, inject the standard and sample solutions in sequence.
- Quantify the amount of Indinavir in the sample by comparing its peak area to the calibration curve generated from the working standard solutions.

High-Performance Thin-Layer Chromatography (HPTLC) Protocol

This protocol is based on a validated, stability-indicating HPTLC method for the analysis of Indinavir sulfate.[4]

1. Instrumentation and Chromatographic Conditions:

- HPTLC System: HPTLC system equipped with a sample applicator (e.g., Linomat 5), twin-trough development chamber, TLC scanner, and integration software.
- Stationary Phase: Pre-coated TLC aluminum plates with silica gel 60F-254.[4] The fluorescent indicator (F254) allows for visualization of spots under UV light.
- Mobile Phase (Solvent System): A mixture of Carbon Tetrachloride, Chloroform, Methanol, and 10% v/v Ammonia in a 4:4.5:1.5:0.05 (v/v/v/v) ratio.[4] This non-aqueous solvent system provides good separation for Indinavir on the polar silica gel stationary phase.
- Chamber Saturation: Saturate the twin-trough chamber with the mobile phase vapor for approximately 20-30 minutes before plate development to ensure reproducible separation.
- Development: Develop the plate up to a distance of about 80 mm.
- Drying: Dry the plate in a current of air.
- Densitometric Analysis: Scan the dried plate in absorbance mode at 260 nm.[4]

2. Preparation of Solutions:

- Standard Stock Solution (1000 µg/mL): Accurately weigh 10 mg of Indinavir sulfate reference standard and dissolve it in 10 mL of methanol.
- Working Standard Solutions: From the stock solution, prepare dilutions in methanol to create standards for spotting (e.g., 100-600 µg/mL).
- Sample Solution: Extract a known amount of the pharmaceutical formulation with methanol to achieve a final concentration within the method's linear range.

3. Application and Analysis:

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- Apply the standard and sample solutions as bands of a specified width onto the HPTLC plate using the automated applicator.
- Develop the plate in the saturated chamber.
- After drying, scan the plate at 260 nm. The Rf value for Indinavir should be approximately 0.43.[4]
- Quantify Indinavir in the sample spots by comparing their peak areas to the calibration curve generated from the standard spots.

Data Presentation: A Side-by-Side Performance Comparison

The selection of an analytical method is heavily influenced by its performance characteristics. The following table summarizes the key validation parameters for the representative HPLC and HPTLC methods for Indinavir quantification, as established under ICH guidelines.

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Validation Parameter	HPLC Method[1]	HPTLC Method[4]	Causality and Significance
Linearity Range	48 - 112 µg/mL	1000 - 6000 ng/spot (equivalent to 100 - 600 µg/mL)	Defines the concentration range over which the method is accurate and precise. The HPTLC method demonstrates a wider linear range.
Correlation Coefficient (r^2)	0.990	0.999	A measure of how well the data fits the linear model. Both methods show excellent linearity, with the HPTLC method being exceptionally close to a perfect linear relationship.
Accuracy (% Recovery)	98.36% - 101.74%	Data not explicitly stated, but method validated for accuracy.	Demonstrates the closeness of the measured value to the true value. The HPLC method shows excellent accuracy, well within the typical acceptance criteria (98-102%).
Precision (% RSD)	< 2%	Method validated for repeatability.	Measures the degree of scatter between a series of measurements. Both methods meet the typical requirement of

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			RSD ≤ 2%, indicating high precision.
Limit of Detection (LOD)	Data not provided	40 ng/spot	The lowest amount of analyte that can be detected but not necessarily quantified. HPTLC shows high sensitivity, capable of detecting nanogram levels of Indinavir.
Limit of Quantitation (LOQ)	Data not provided	120 ng/spot	The lowest amount of analyte that can be quantitatively determined with suitable precision and accuracy. The HPTLC method provides a low LOQ suitable for most quality control applications.
Specificity	Method is specific	Stability-indicating; resolves drug from degradants.[4]	The ability to assess the analyte unequivocally in the presence of other components. The HPTLC method has been explicitly validated as stability-indicating, a critical attribute for quality control.

Method Comparison: Choosing the Right Tool for the Job

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Both HPLC and HPTLC are robust and reliable techniques for the quantification of Indinavir. The optimal choice depends on the specific analytical challenge, available resources, and desired throughput.

- HPLC is often considered the "gold standard" in pharmaceutical analysis due to its high resolution, sensitivity, and automation capabilities. It is exceptionally well-suited for analyzing complex mixtures and for bioanalytical applications where very low detection limits may be required.[7] The closed-system nature of HPLC minimizes exposure to solvents and reduces the risk of contamination. However, it is a serial technique, meaning samples are analyzed one after another, which can be time-consuming for large batches. The higher pressure and sophisticated instrumentation also translate to higher initial and operational costs.

- HPTLC offers significant advantages in terms of speed and cost-effectiveness for quality control applications. A key benefit is its parallel nature; multiple samples and standards can be run simultaneously on a single plate, dramatically increasing sample throughput. Solvent consumption per sample is also significantly lower than in HPLC. The visual nature of the chromatogram allows for easy identification of potential issues. HPTLC is particularly powerful for stability studies, as it can effectively separate the parent drug from its degradation products on the same plate.[4]

Visualizing the Workflow

To further clarify the practical differences between the two methodologies, the following diagrams illustrate the typical experimental workflows.

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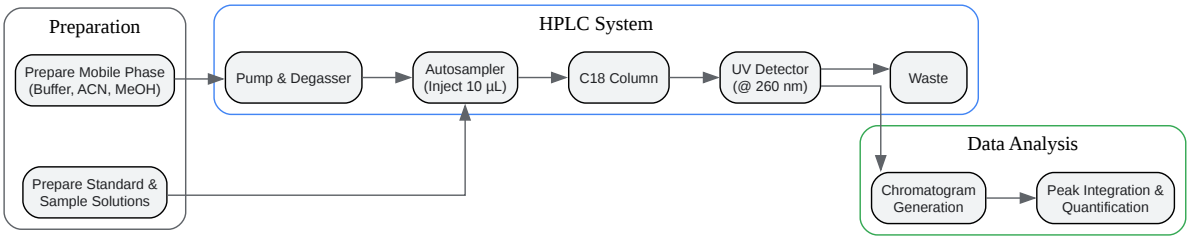

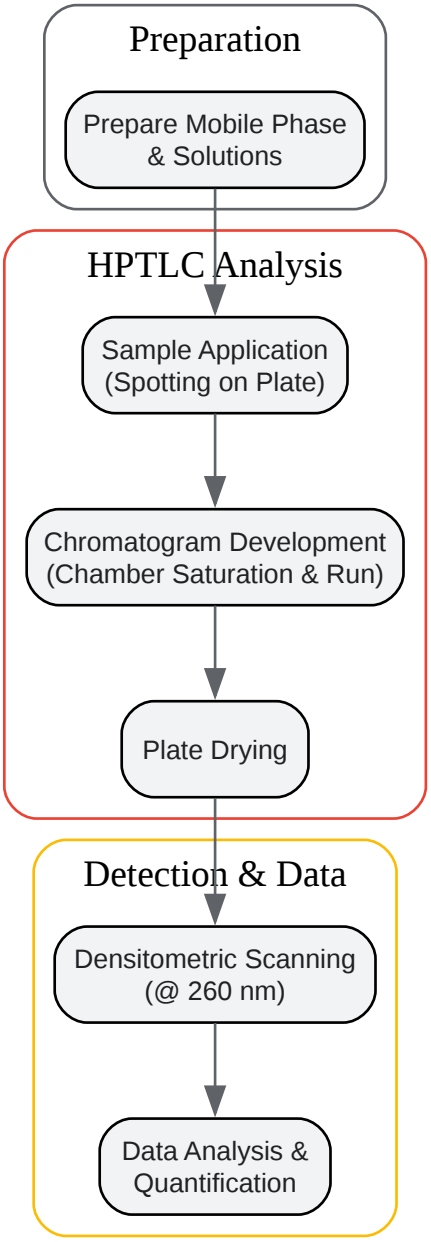

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Sources

- 1. ijcpa.in [ijcpa.in]
- 2. scielo.br [scielo.br]
- 3. The ICH guidance in practice: stress degradation studies on indinavir sulphate and development of a validated specific stability-indicating HPTLC assay method - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. pharmainfo.in [pharmainfo.in]
- 5. jfda-online.com [jfda-online.com]
- 6. Determination of indinavir, a HIV-1 protease inhibitor, in human plasma using ion-pair reversed-phase high-performance liquid chromatography - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. tandfonline.com [tandfonline.com]
- 8. pdf.benchchem.com [pdf.benchchem.com]
- 9. benchchem.com [benchchem.com]

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